

Metixene hydrochloride hydrate solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Metixene hydrochloride hydrate

Cat. No.: B1220191

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Application Notes and Protocols for Metixene Hydrochloride Hydrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Metixene hydrochloride hydrate is a compound with known anticholinergic and antiparkinsonian properties.[1][2][3] It functions as a competitive antagonist of acetylcholine at muscarinic receptors.[1][4] More recent research has also highlighted its potential as an anti-cancer agent, where it has been shown to induce incomplete autophagy and subsequent apoptosis in cancer cells through the phosphorylation of N-Myc downstream regulated 1 (NDRG1). These diverse mechanisms of action make metixene a compound of interest for a variety of research applications.

This document provides detailed information on the solubility of **metixene hydrochloride hydrate** in various solvents and protocols for its dissolution. It also visually outlines its recently discovered signaling pathway in cancer models.

Data Presentation: Solubility of Metixene Hydrochloride Hydrate

The solubility of a compound is a critical parameter for in vitro and in vivo studies. The following table summarizes the known solubility of **metixene hydrochloride hydrate** in common laboratory solvents. It is important to note that for some solvents, achieving the indicated solubility requires physical methods such as ultrasonication.^{[5][6]} The use of newly opened, non-hygroscopic DMSO is recommended for optimal dissolution, as absorbed water can affect solubility.^[6]

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	77.5	212.95	Requires ultrasonic treatment. ^{[5][6]}
Water	10	27.48	Requires ultrasonic treatment. ^{[5][6]}

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in aqueous media for in vitro experiments.

Materials:

- **Metixene hydrochloride hydrate** powder
- Anhydrous/low-moisture DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **metixene hydrochloride hydrate** powder using an analytical balance and place it in a sterile tube or vial.
- Add the appropriate volume of DMSO to achieve the desired concentration (up to 77.5 mg/mL).
- Vortex the mixture vigorously for 1-2 minutes to initially disperse the powder.
- Place the tube/vial in an ultrasonic bath and sonicate until the solution is clear and all solid has dissolved. This may take several minutes.
- Visually inspect the solution against a light source to ensure complete dissolution.
- Store the stock solution at -20°C or -80°C for long-term stability. For short-term storage (up to one month), -20°C is sufficient. For longer periods (up to six months), -80°C is recommended.[\[5\]](#)[\[7\]](#)

Protocol 2: Preparation of an Aqueous Stock Solution

This protocol is for preparing a stock solution directly in water, suitable for certain in vitro applications.

Materials:

- **Metixene hydrochloride hydrate** powder
- Sterile, deionized, or distilled water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath
- Sterile 0.22 µm syringe filter

Procedure:

- Weigh the desired amount of **metixene hydrochloride hydrate** powder and place it in a sterile container.
- Add the appropriate volume of water to achieve the desired concentration (up to 10 mg/mL).
- Vortex the mixture thoroughly.
- Sonicate the solution in an ultrasonic bath until all the powder is dissolved and the solution is clear.^{[5][7]}
- For cell culture applications, sterilize the solution by passing it through a 0.22 µm syringe filter.^[7]
- Use the aqueous solution fresh or store at 4°C for short-term use. Due to the lower stability in aqueous solutions, long-term storage is not recommended.

Protocol 3: Preparation of a Formulation for In Vivo Administration

For animal studies, **metixene hydrochloride hydrate** can be formulated in a vehicle containing a mixture of solvents to ensure solubility and biocompatibility. The following is an example of such a formulation.^{[5][7]}

Materials:

- **Metixene hydrochloride hydrate**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl in water)
- Sterile tubes

Procedure:

- Prepare a stock solution of **metixene hydrochloride hydrate** in DMSO at a concentration of 22.5 mg/mL, following Protocol 1.
- In a separate sterile tube, add the required volume of the DMSO stock solution. For a final solution with 10% DMSO, this would be 100 μ L per 1 mL of final formulation.
- Add 400 μ L of PEG300 (40% of the final volume) to the DMSO stock and mix thoroughly.
- Add 50 μ L of Tween-80 (5% of the final volume) and mix until the solution is homogeneous.
- Add 450 μ L of saline (45% of the final volume) to bring the total volume to 1 mL. Mix thoroughly.
- The final concentration of **metixene hydrochloride hydrate** in this formulation will be 2.25 mg/mL (≥ 6.18 mM), and the solution should be clear.[5][7]
- It is recommended to prepare this formulation fresh on the day of use.[7]

Visualization of Signaling Pathways and Workflows

Metixene-Induced Incomplete Autophagy Signaling Pathway

The following diagram illustrates the proposed mechanism of action for metixene in inducing apoptosis in cancer cells through the modulation of autophagy.

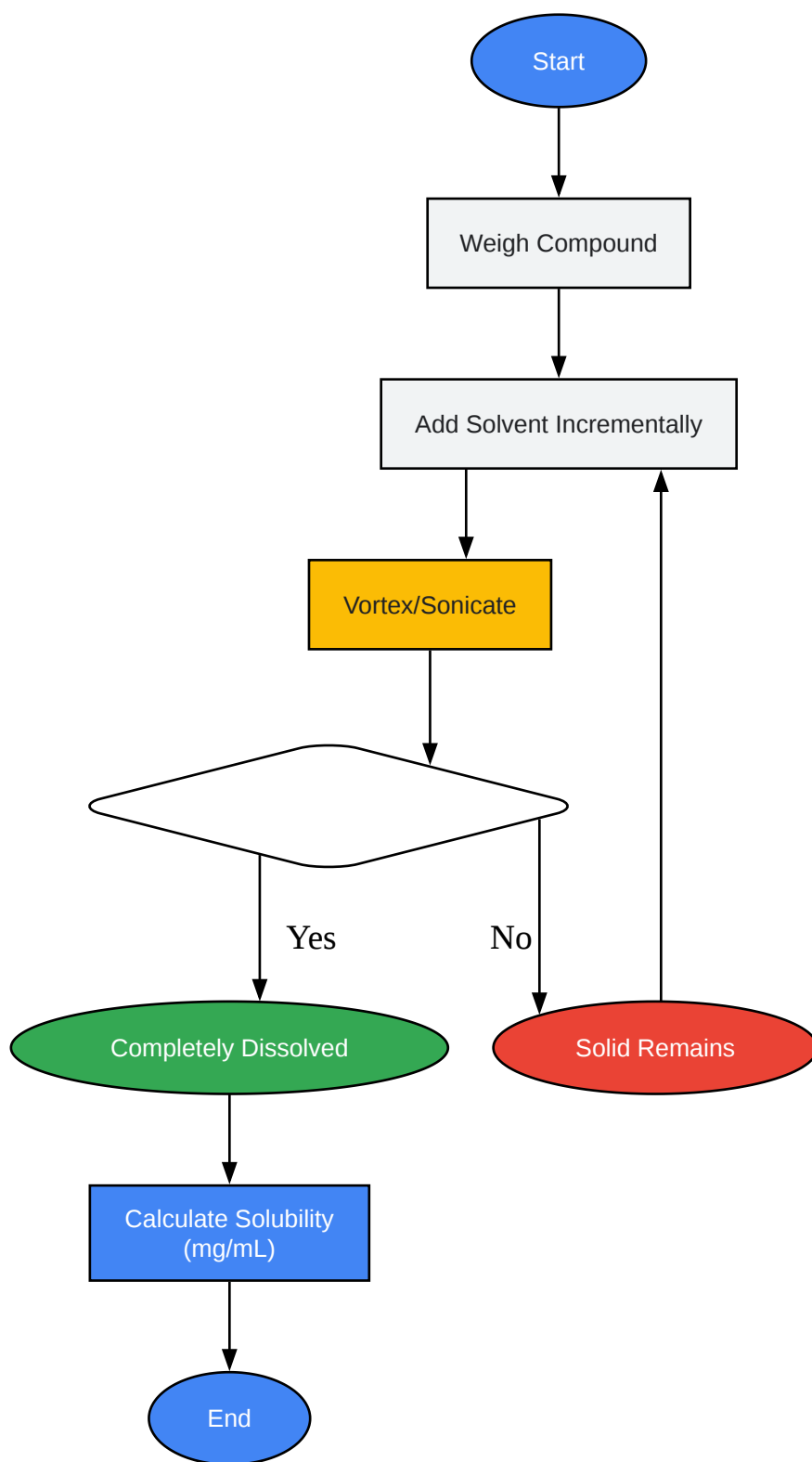


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Caption: Metixene induces apoptosis via NDRG1 phosphorylation.

Experimental Workflow for Solubility Determination

The logical flow for determining the solubility of a compound like **metixene hydrochloride hydrate** is depicted below.



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Caption: Workflow for determining compound solubility.

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